

Application Notes and Protocols for Phosdrin (Mevinphos) Residue Analysis using Liquid Chromatography

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Compound of Interest		
Compound Name:	Phosdrin	
Cat. No.:	B033356	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analysis of **Phosdrin** (also known as mevinphos) residues in various matrices using liquid chromatography (LC) coupled with tandem mass spectrometry (LC-MS/MS). **Phosdrin** is a potent organophosphate insecticide and acaricide, and its monitoring in environmental and food samples is crucial for ensuring safety.[1] The methods described herein are intended for research and analytical professionals requiring sensitive and selective quantification of this compound.

Overview of the Analytical Approach

The analysis of **Phosdrin** residues is effectively achieved using reversed-phase liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). This technique offers high selectivity and sensitivity, which is essential for detecting trace levels of pesticides in complex matrices.[2] Sample preparation is a critical step to remove interfering substances and concentrate the analyte. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and effective sample preparation technique for multi-residue pesticide analysis in food and environmental samples.

Experimental Protocols

Sample Preparation: Modified QuEChERS Method



This protocol is a general guideline and may require optimization based on the specific sample matrix.

Materials:

- Homogenized sample (e.g., fruits, vegetables, soil)
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB) or C18 sorbent (optional, for pigmented or fatty matrices)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile to the tube.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄ and 1 g NaCl).
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥3000 rcf for 5 minutes.
- Transfer an aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing
 MgSO₄ and PSA for dispersive solid-phase extraction (d-SPE) cleanup. For samples with



high pigment or fat content, GCB or C18 may be included.

- Vortex the d-SPE tube for 30 seconds.
- Centrifuge the d-SPE tube at ≥3000 rcf for 5 minutes.
- The resulting supernatant is the final extract. Filter it through a 0.22 μ m syringe filter before LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions (Typical):

Parameter	Condition	
Column	Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 μm)	
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate	
Mobile Phase B	Methanol with 0.1% formic acid	
Gradient	Start with a high percentage of Mobile Phase A, ramp up to a high percentage of Mobile Phase B to elute Phosdrin, then return to initial conditions for re-equilibration.	
Flow Rate	0.2 - 0.4 mL/min	
Injection Volume	2 - 10 μL	



| Column Temperature | 40 °C |

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

The commercial product of **Phosdrin** is a mixture of two geometric isomers, the (E)-isomer (mevinphos I) and the (Z)-isomer (mevinphos II), which can be chromatographically separated and individually quantified.[3]

Data Presentation Quantitative Data Summary

The following table summarizes the key quantitative parameters for the LC-MS/MS analysis of **Phosdrin** (Mevinphos) isomers. These values are indicative and may vary depending on the specific instrumentation and matrix.

Analyte	Retention Time (min)[3]	Precursor Ion (m/z) [3][4]	Product lons (m/z) (Collision Energy) [3][4]
Mevinphos I ((E)-isomer)	1.94	225.0	127.1 (20), 193.1 (8)
Mevinphos II ((Z)-isomer)	2.18	225.0	127.1 (16), 193.1 (8)

Method Validation Data (Typical Performance)

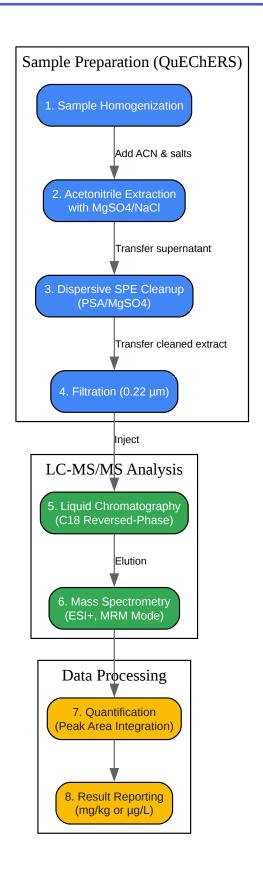
The following table presents typical validation parameters for multi-residue pesticide analysis methods, which are applicable to **Phosdrin** analysis.



Parameter	Typical Value
Limit of Detection (LOD)	0.001 - 0.01 mg/kg
Limit of Quantification (LOQ)	0.005 - 0.05 mg/kg
Linearity (R²)	> 0.99
Recovery (%)	70 - 120%
Precision (RSD%)	< 20%

Mandatory Visualizations Experimental Workflow Diagram



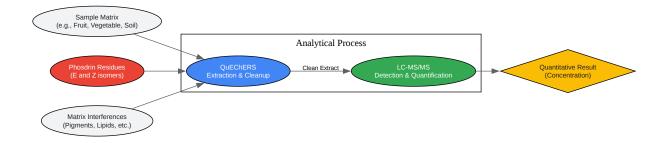


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Workflow for **Phosdrin** Residue Analysis.



Logical Relationship of Analytical Steps



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Logical Flow of the Analytical Method.

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